

Application Notes and Protocols for Cy7-diso3

Labeling of Oligonucleotides and DNA

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Compound of Interest

Compound Name: Cy7 dye(diso3)

Cat. No.: B3302398

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This document provides detailed application notes and protocols for the use of Cy7-diso3 NHS ester for labeling oligonucleotides and DNA. Cy7-diso3 is a near-infrared (NIR) fluorescent dye that is well-suited for a variety of applications, including in vivo imaging and Fluorescence Resonance Energy Transfer (FRET) assays, due to its high molar extinction coefficient and emission in a spectral region with minimal tissue autofluorescence. The disulfonate (diso3) modification significantly enhances the water solubility of the dye, simplifying the labeling process of biomolecules.

Properties of Cy7-diso3 NHS Ester

Cy7-diso3 is typically supplied as a N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amino groups on modified oligonucleotides to form stable amide bonds. The key properties of the sulfonated Cy7 dye are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{max})	~740 - 747 nm	[1][2]
Emission Maximum (λ_{max})	~773 - 776 nm	[1][2]
Molar Extinction Coefficient (ϵ)	~240,600 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Molecular Weight (Sulfo-Cy7 NHS ester)	~828 g/mol	[1]
Solubility	High in water, DMSO, DMF	[1][3]
Reactivity	Reacts with primary amines (amino-modified oligonucleotides)	[2]

Applications of Cy7-diso3 Labeled Oligonucleotides

The near-infrared fluorescence of Cy7-diso3 makes it an excellent choice for applications requiring deep tissue penetration and low background signal.

In Vivo Imaging

Cy7-diso3 labeled oligonucleotides, such as antisense oligonucleotides (ASOs) or aptamers, can be used as probes for non-invasive in vivo imaging to study biological processes and for drug development.[4] These probes can be designed to target specific mRNA molecules or cell surface receptors associated with diseases like cancer. The high signal-to-noise ratio in the NIR window allows for sensitive detection of the labeled oligonucleotides accumulated at the target site.

Fluorescence Resonance Energy Transfer (FRET)

Assays

Cy7-diso3 can serve as an acceptor in FRET pairs with suitable donor fluorophores (e.g., Cy5.5).[2] FRET-based assays using Cy7-diso3 labeled oligonucleotides are valuable for studying DNA-protein interactions, nuclease activity, and nucleic acid hybridization.[5][6] The efficiency of energy transfer is distance-dependent, providing a sensitive measure of molecular interactions.

Experimental Protocols

Labeling of Amino-Modified Oligonucleotides with Cy7-diso3 NHS Ester

This protocol describes the covalent attachment of Cy7-diso3 NHS ester to an oligonucleotide containing a primary amine modification (e.g., 5'-amino-modifier C6).

Materials:

- Amino-modified oligonucleotide
- Cy7-diso3 NHS ester
- 0.1 M Sodium bicarbonate buffer (pH 8.3-8.5)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Nuclease-free water

Procedure:

- **Prepare Oligonucleotide Solution:** Dissolve the amino-modified oligonucleotide in nuclease-free water to a final concentration of 1-5 mg/mL.
- **Prepare Dye Stock Solution:** Immediately before use, dissolve the Cy7-diso3 NHS ester in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- **Reaction Setup:**
 - In a microcentrifuge tube, combine the amino-modified oligonucleotide solution with 0.1 M sodium bicarbonate buffer (pH 8.3-8.5) to the desired reaction volume.
 - Add a 5- to 20-fold molar excess of the dissolved Cy7-diso3 NHS ester to the oligonucleotide solution.
- **Incubation:** Incubate the reaction mixture for 2-4 hours at room temperature in the dark with gentle mixing.

- Quenching (Optional): The reaction can be quenched by adding a final concentration of 100 mM glycine or Tris buffer.

Purification of Cy7-diso3 Labeled Oligonucleotides

Purification is essential to remove unreacted dye and unlabeled oligonucleotides. Reverse-phase high-performance liquid chromatography (RP-HPLC) is the recommended method.^{[2][7]}

Materials:

- C18 reverse-phase HPLC column
- Mobile Phase A: 0.1 M Triethylammonium acetate (TEAA) in water
- Mobile Phase B: Acetonitrile
- Lyophilizer or speed-vac

Procedure:

- Sample Preparation: Dilute the labeling reaction mixture with Mobile Phase A.
- HPLC Separation:
 - Equilibrate the C18 column with a low percentage of Mobile Phase B.
 - Inject the sample onto the column.
 - Elute the labeled oligonucleotide using a linear gradient of acetonitrile (e.g., 5% to 65% Mobile Phase B over 30 minutes).
 - Monitor the elution at 260 nm (for DNA) and ~747 nm (for Cy7-diso3). The labeled oligonucleotide will absorb at both wavelengths.
- Fraction Collection: Collect the fractions corresponding to the dual-absorbing peak.
- Solvent Removal: Lyophilize or use a speed-vac to remove the solvents from the collected fractions.

- Reconstitution: Resuspend the purified, labeled oligonucleotide in a suitable buffer (e.g., PBS or TE buffer).

HPLC Purification Parameters	
Column	C8 or C18 reverse-phase
Mobile Phase A	0.1 M Triethylammonium acetate (TEAA), pH 7.0
Mobile Phase B	Acetonitrile
Gradient	Linear gradient of 5-95% Acetonitrile over 30 minutes
Detection	260 nm and ~747 nm

Characterization of Labeled Oligonucleotides

Degree of Labeling (DOL) Calculation: The DOL, or the dye-to-oligonucleotide ratio, can be determined spectrophotometrically.

Procedure:

- Measure the absorbance of the purified conjugate solution at 260 nm (A_{260}) and the absorbance maximum of Cy7-diso3 (~747 nm, A_{747}).
- Calculate the concentration of the dye and the oligonucleotide using the following equations:
 - $\text{Concentration_dye (M)} = A_{747} / \epsilon_{\text{dye}}$
 - $\text{Concentration_oligo (M)} = (A_{260} - (A_{747} * CF_{260})) / \epsilon_{\text{oligo}}$
 - ϵ_{dye} = Molar extinction coefficient of Cy7-diso3 (~240,600 M⁻¹cm⁻¹)[\[1\]](#)
 - ϵ_{oligo} = Molar extinction coefficient of the oligonucleotide (calculated based on sequence)
 - CF_{260} = Correction factor (A_{260} of the free dye / A_{747} of the free dye). This value should be determined experimentally for the specific dye lot.

- Calculate the DOL:
 - $\text{DOL} = \text{Concentration_dye} / \text{Concentration_oligo}$

Parameter	Description
A_{260}	Absorbance of the conjugate at 260 nm
A_{747}	Absorbance of the conjugate at ~747 nm
ϵ_{dye}	Molar extinction coefficient of Cy7-diso3 (~240,600 M ⁻¹ cm ⁻¹)
ϵ_{oligo}	Molar extinction coefficient of the oligonucleotide
CF_{260}	Correction factor for dye absorbance at 260 nm

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and potential applications of Cy7-diso3 labeled oligonucleotides.

Experimental workflow for labeling and purification.

In vivo tumor imaging with a labeled ASO.

FRET-based assay for nuclease activity.

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